

physical and chemical characteristics of 2-(methylsulfonyl)-10H-phenothiazine

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)-10h-phenothiazine

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An In-depth Technical Guide to 2-(methylsulfonyl)-10H-phenothiazine For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological characteristics of **2-(methylsulfonyl)-10H-phenothiazine**. The information is intended to support research and development activities by providing key data points, experimental methodologies, and a summary of its broader class's biological interactions.

Core Chemical and Physical Characteristics

2-(methylsulfonyl)-10H-phenothiazine is a derivative of phenothiazine, a class of compounds known for a wide range of biological activities.^{[1][2]} The addition of a methylsulfonyl group to the phenothiazine core modifies its electronic and steric properties, influencing its chemical reactivity and biological interactions.

General and Physical Properties

The following table summarizes the key identifiers and physical properties of **2-(methylsulfonyl)-10H-phenothiazine**.

Property	Value	Source(s)
IUPAC Name	2-(methylsulfonyl)-10H-phenothiazine	[3]
CAS Number	23503-68-6	[3][4]
Molecular Formula	C ₁₃ H ₁₁ NO ₂ S ₂	[3][4]
Molecular Weight	277.36 g/mol	[4]
Appearance	Light Yellow to Green Solid	[5]
Melting Point	156.5-158.0 °C	[6]
Boiling Point	524.1 ± 50.0 °C (Predicted)	[6]
Density	1.363 ± 0.06 g/cm ³ (Predicted)	[6]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[6]

Chemical and Pharmacokinetic Properties

This table outlines the chemical structure identifiers and predicted pharmacokinetic properties.

Property	Value	Source(s)
SMILES	<chem>CS(=O)(=O)c1ccc2Sc3ccccc3Nc2c1</chem>	[4]
InChI	InChI=1S/C13H11NO2S2/c1-18(15,16)9-6-7-13-11(8-9)14-10-4-2-3-5-12(10)17-13/h2-8,14H,1H3	[3]
pKa	-3.17 ± 0.20 (Predicted)	[6]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[6]

Experimental Protocols

The synthesis of **2-(methylsulfonyl)-10H-phenothiazine** can be achieved through various routes. Below are detailed methodologies from cited literature.

Synthesis via C-N/C-S Coupling Reaction

This method involves a two-step process starting from 2-nitro-4-methylsulfonyl thiophenol.^[7]

Step 1: Hydrogenation Reduction to 2-amino-4-methanesulfonyl thiophenol

- To a 2L hydrogenation kettle, add 450 mL of methanol and 46.6 g of 2-nitro-4-methylsulfonylphenylsulfide.^[7]
- Replace the atmosphere with nitrogen three times.^[7]
- Under nitrogen protection, add 5 g of Raney nickel catalyst.^[7]
- Replace the atmosphere with hydrogen three times.^[7]
- Maintain the reaction under a specific hydrogen pressure and temperature until the reduction is complete (details on pressure and temperature may vary based on specific lab setups).
- Upon completion, filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield 2-amino-4-methanesulfonyl thiophenol.^[7]

Step 2: C-N/C-S Coupling to form **2-(methylsulfonyl)-10H-phenothiazine**

- In a 100 mL reaction flask under a nitrogen atmosphere, sequentially add:
 - 2.0 g (10 mmol) of 2-amino-4-methanesulfonylthiophenol
 - 1.8 g (12 mmol) of o-dichlorobenzene
 - 0.4 g (1.5 mmol) of ferric chloride hexahydrate (catalyst)
 - 0.23 g (2 mmol) of N,N,N',N'-tetramethylethylenediamine (ligand)

- 4.1 g (30 mmol) of potassium carbonate
- 16 mL of DMF (solvent)[7]
- Heat the reaction mixture to 110 °C for 6 hours.[7]
- Monitor the reaction for the conversion of the starting material.
- Upon completion, the product can be isolated and purified using standard techniques such as crystallization or column chromatography.

Synthesis via Cyclization of Diphenylsulfide

This method involves the cyclization of a substituted diphenylsulfide.[8]

- A 2-formamido-4-(methylsulfonyl)-2'-nitro-diphenylsulfide intermediate is refluxed in the presence of a base like anhydrous potassium carbonate in a solvent such as N,N-dimethylformamide (DMF).[8]
- The reaction is typically refluxed for a period of 2 hours.[8]
- After reflux, the mixture is filtered.
- The filtrate is concentrated in vacuo to obtain a syrupy residue.
- This residue, containing the 10-formyl-2-(methylsulfonyl)-phenothiazine, is then hydrolyzed.
- Hydrolysis is achieved by heating the intermediate in an alcoholic potassium hydroxide solution.[8]
- The final product, **2-(methylsulfonyl)-10H-phenothiazine**, is precipitated by the addition of water.[8]
- The precipitate is then filtered, washed with water, and dried.

Analytical Methods

The characterization and purity assessment of **2-(methylsulfonyl)-10H-phenothiazine** typically involve standard analytical techniques.

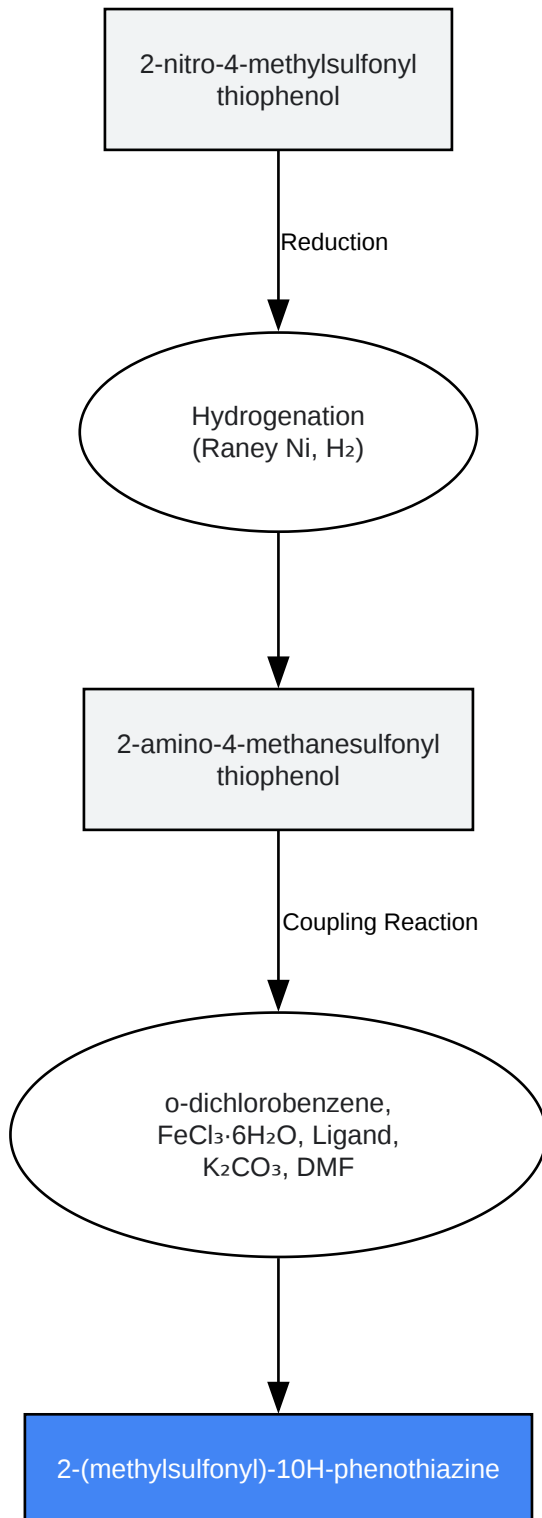
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. Purity levels are often reported to be greater than 97%.^[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to confirm the chemical structure of the molecule. A patent provides the following spectral data:
 - ¹H NMR (500MHz, CDCl₃): δ: 7.28 (d, 1H), 7.16 (s, 1H), 7.06 (d, 1H)
 - ¹³C NMR (500Hz, CDCl₃): δ: 140.4, 139.1, 129.7, 128.9, 77.8, 77.4, 44.5^[6]
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, further confirming the identity of the compound.

Visualized Workflows and Pathways

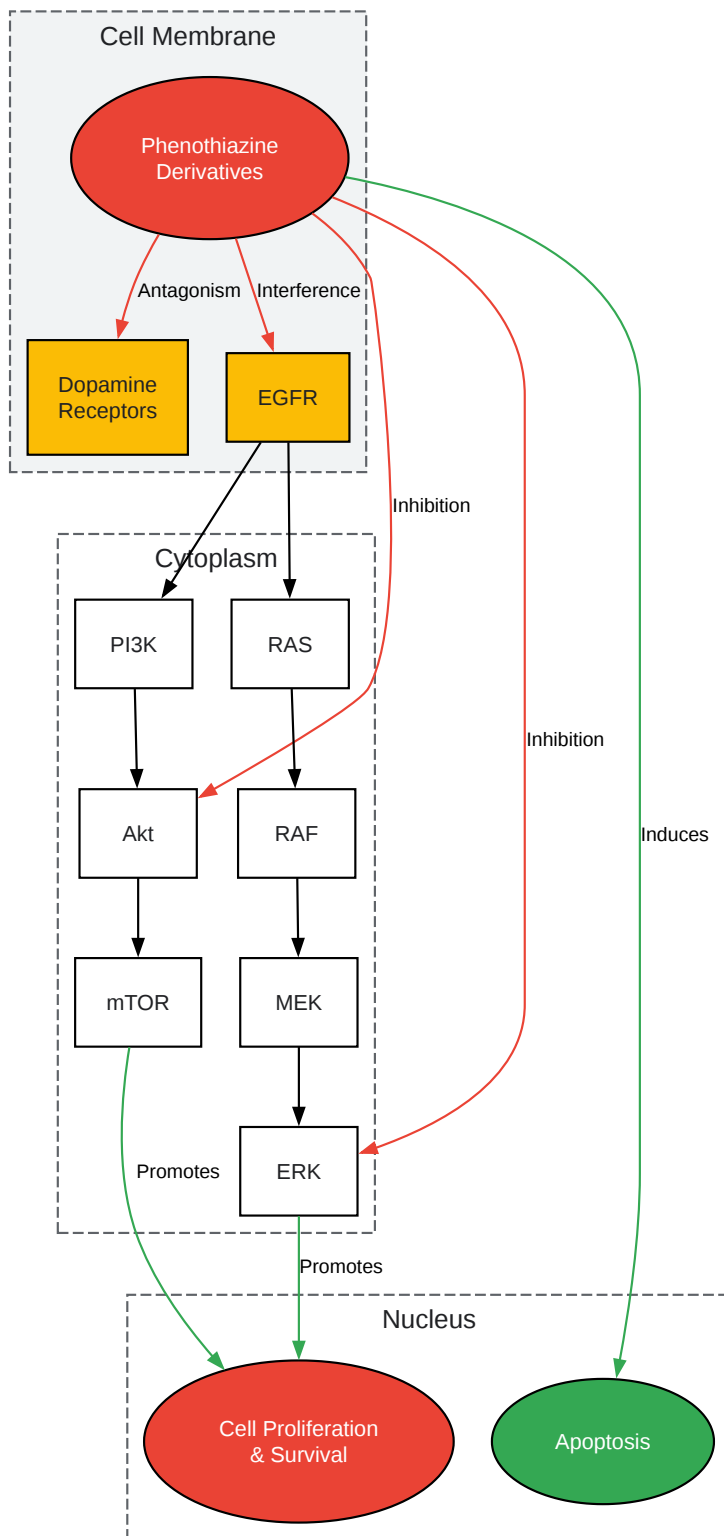
Synthesis Workflow: C-N/C-S Coupling

The following diagram illustrates the key steps in the synthesis of **2-(methylsulfonyl)-10H-phenothiazine** via a C-N/C-S coupling reaction.

Synthesis of 2-(methylsulfonyl)-10H-phenothiazine



General Signaling Pathways Modulated by Phenothiazine Derivatives

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